

Application Notes and Protocols for 2-Propylheptanol in Research-Grade Lubricants

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Compound of Interest

Compound Name: 2-Propylheptanol

Cat. No.: B125120

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Introduction

2-Propylheptanol, a C10 branched-chain Guerbet alcohol, is a key precursor in the synthesis of high-performance esters for research-grade and industrial lubricants. Its branched structure imparts desirable properties to lubricant formulations, including excellent thermal and oxidative stability, superior low-temperature fluidity, and good lubricity. These characteristics make esters derived from **2-propylheptanol**, such as Di-(2-propylheptyl) Phthalate (DPHP) and Di-(2-propylheptyl) Adipate (DPHA), valuable components for creating advanced lubricants for demanding applications.

These application notes provide an overview of the use of **2-propylheptanol**-derived esters in lubricant formulations, present key performance data, and detail the experimental protocols for their evaluation.

Key Properties and Applications

Esters synthesized from **2-propylheptanol** are utilized as synthetic base oils or as additives to enhance the performance of other base oils (mineral or synthetic). Their branched molecular structure is key to their performance advantages over linear analogues.^[1]

Key benefits include:

- **Low-Temperature Performance:** The branching of the alkyl chains disrupts crystal lattice formation at low temperatures, resulting in very low pour points and excellent fluidity in cold

conditions.[1]

- **Thermal and Oxidative Stability:** Saturated Guerbet alcohol esters exhibit high resistance to thermal breakdown and oxidation, which extends the service life of the lubricant and reduces the formation of sludge and deposits.[1][2]
- **Good Lubricity:** The polar ester groups can adhere to metal surfaces, forming a protective film that reduces friction and wear.
- **Low Volatility:** The high molecular weight of these esters leads to low volatility, which is crucial for high-temperature applications to minimize lubricant loss.[2]

Primary applications for lubricants containing **2-propylheptanol** derivatives include:

- Automotive engine oils
- Industrial gear and bearing oils
- Hydraulic fluids
- Compressor oils
- Environmentally sensitive lubricant formulations[3]

Data Presentation

The following tables summarize the typical physicochemical and performance properties of esters derived from **2-propylheptanol** and other Guerbet alcohols. This data is essential for researchers in selecting and formulating lubricants for specific research and development applications.

Table 1: Physicochemical Properties of **2-Propylheptanol** and its Phthalate Ester

Property	2-Propylheptanol	Di-(2-propylheptyl) Phthalate (DPHP)	Test Method
Appearance	Colorless Liquid	Clear, Colorless Liquid	Visual
Molecular Formula	C ₁₀ H ₂₂ O	C ₂₈ H ₄₆ O ₄	-
Molecular Weight	158.28 g/mol	446.7 g/mol	-
Boiling Point (@7 mbar)	-	251 - 254 °C	ASTM D1120
Flash Point	~87 °C	~232 °C	ASTM D92
Pour Point	-	~ -48 °C	ASTM D97
Viscosity @ 20°C	-	120 - 124 cP	ASTM D445
Density @ 20°C	~0.828 g/cm ³	~0.960 g/cm ³	ASTM D1298

Data for DPHP sourced from a technical data sheet.[\[4\]](#)

Table 2: Performance Characteristics of a Research-Grade Lubricant Formulated with Guerbet Alcohol Esters

The following data is representative of a lubricant formulated with a Guerbet alcohol ester, such as Di-(2-propylheptyl) Adipate (DPHA), in a standard base oil. Specific values can vary based on the concentration of the ester and the properties of the base oil and other additives.

Performance Parameter	Representative Value	Test Method
Kinematic Viscosity @ 40°C (cSt)	46	ASTM D445
Kinematic Viscosity @ 100°C (cSt)	8.5	ASTM D445
Viscosity Index	>160	ASTM D2270
Pour Point (°C)	< -45	ASTM D97
Oxidation Stability (RPVOT, mins)	> 400	ASTM D2272
Wear Scar Diameter (mm)	< 0.45	ASTM D4172

Note: These are typical values for high-performance lubricants containing Guerbet esters and are provided for comparative purposes. Actual results will depend on the specific formulation.

Experimental Protocols

Detailed methodologies for the key experiments cited in the data presentation are provided below. These protocols are based on standard ASTM International test methods.

Protocol 1: Determination of Kinematic Viscosity (ASTM D445)

Objective: To measure the kinematic viscosity of the lubricant, which is a measure of its resistance to flow under gravity.

Materials:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath with a precision of $\pm 0.02^{\circ}\text{C}$
- Viscometer holder
- Thermometer

- Stopwatch
- Lubricant sample

Procedure:

- Select a viscometer with a capillary size appropriate for the expected viscosity of the lubricant sample.
- Charge the viscometer with the lubricant sample in accordance with the instrument's instructions.
- Place the charged viscometer in the constant temperature bath, ensuring it is held vertically.
- Allow the viscometer to equilibrate in the bath for at least 30 minutes to reach the test temperature (e.g., 40°C or 100°C).
- Using suction, draw the lubricant sample up through the capillary to a point above the upper timing mark.
- Release the suction and allow the lubricant to flow down the capillary under gravity.
- Start the stopwatch as the leading edge of the lubricant meniscus passes the upper timing mark.
- Stop the stopwatch as the leading edge of the meniscus passes the lower timing mark.
- Record the flow time in seconds.
- Repeat the measurement at least once more. The two flow times should agree within the specified repeatability of the method.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer's calibration constant.

Protocol 2: Determination of Pour Point (ASTM D97)

Objective: To determine the lowest temperature at which the lubricant will continue to flow.

Materials:

- Test jar
- Thermometer with a cork stopper
- Jacket
- Cooling bath(s) capable of reaching temperatures below the expected pour point
- Lubricant sample

Procedure:

- Pour the lubricant sample into the test jar to the marked level.
- Insert the thermometer through the cork, ensuring the bulb is immersed in the sample without touching the bottom of the jar.
- Heat the sample to a specified temperature to dissolve any wax crystals.
- Place the test jar into the jacket and then into the cooling bath.
- At each temperature that is a multiple of 3°C below the starting temperature, remove the jar from the jacket and tilt it to see if the lubricant flows. This entire operation should not take more than 3 seconds.
- Continue this process until the sample shows no movement when the jar is held horizontally for 5 seconds.
- The pour point is recorded as 3°C above the temperature at which the oil ceased to flow.^[5]

Protocol 3: Determination of Oxidation Stability (ASTM D2272 - RPVOT)

Objective: To evaluate the oxidation stability of the lubricant under accelerated conditions.

Materials:

- Rotating Pressure Vessel Oxidation Test (RPVOT) apparatus
- Pressure vessel with a pressure gauge
- Oxygen supply
- Copper catalyst coil
- Distilled water
- Lubricant sample

Procedure:

- Place a 50g sample of the lubricant, 5g of distilled water, and a polished copper catalyst coil into the sample container of the pressure vessel.
- Seal the vessel and charge it with oxygen to a pressure of 90 psi at room temperature.
- Place the sealed vessel in the RPVOT apparatus, which contains a heating bath maintained at 150°C.
- The apparatus will rotate the vessel at 100 rpm at an angle of 30 degrees.
- Monitor the pressure inside the vessel continuously. The test concludes when the pressure drops by 25 psi from the maximum pressure reached.
- The oxidation stability is reported as the time in minutes from the start of the test to the 25 psi pressure drop.^[6]

Protocol 4: Determination of Wear Preventive Characteristics (ASTM D4172)

Objective: To assess the lubricant's ability to protect against wear under sliding contact conditions.

Materials:

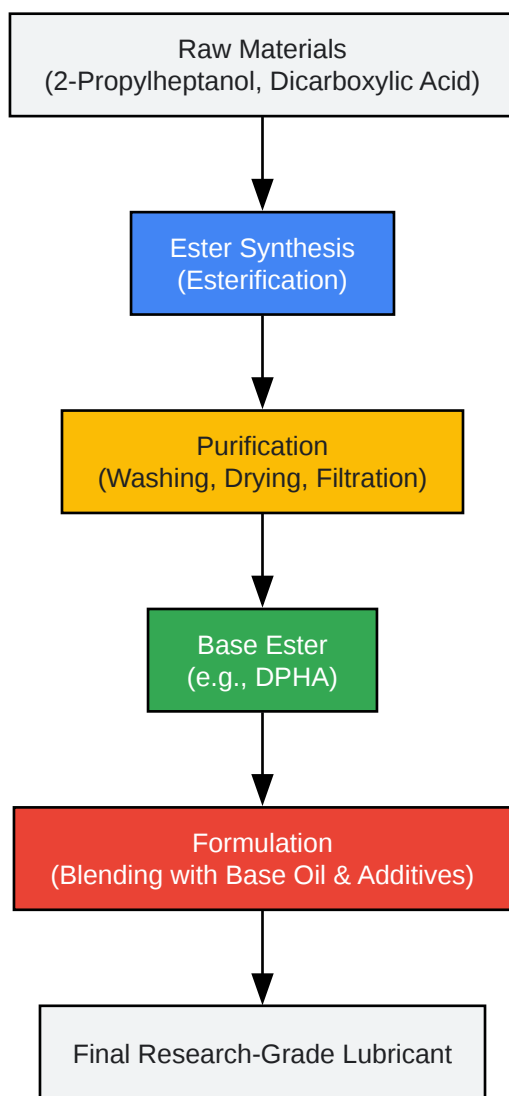
- Four-Ball Wear Test Machine
- Steel balls (typically AISI 52100 steel)
- Ball pot and locking ring
- Heptane for cleaning
- Microscope for measuring wear scars
- Lubricant sample

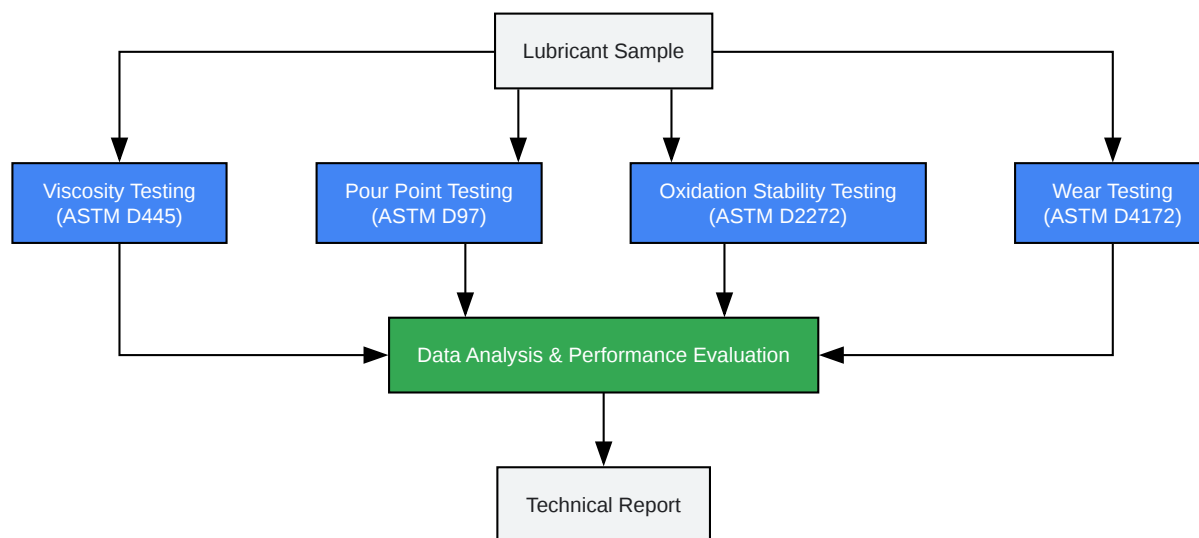
Procedure:

- Clean the steel balls, ball pot, and locking ring with heptane and allow them to dry.
- Place three stationary steel balls in the ball pot, add the lubricant sample to cover the balls, and lock the fourth ball (the rotating ball) in place on the spindle.
- Assemble the ball pot into the test machine.
- Apply a specified load (e.g., 40 kgf) and set the machine to rotate at a specific speed (e.g., 1200 rpm) for a set duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).
- At the end of the test, disassemble the apparatus and clean the three stationary balls with heptane.
- Using the microscope, measure the diameter of the wear scar on each of the three stationary balls.
- The average wear scar diameter is reported as a measure of the lubricant's anti-wear properties.

Mandatory Visualization

The following diagrams illustrate the logical workflow for the formulation and testing of research-grade lubricants containing **2-propylheptanol** derivatives.





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